

# Sulphur Blue 10 spectroscopic characterization

## UV-Vis FTIR NMR

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### Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

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## What Is Known About Sulphur Blue 10

**Sulphur Blue 10** is a recognized sulfur dye with the CAS Number **1327-62-4** [1]. It is known commercially under names like Immedial New Blue FBL and Solfo Blue FB Supra [1]. However, the search results do not contain its specific spectroscopic fingerprints.

## A Framework for Characterization

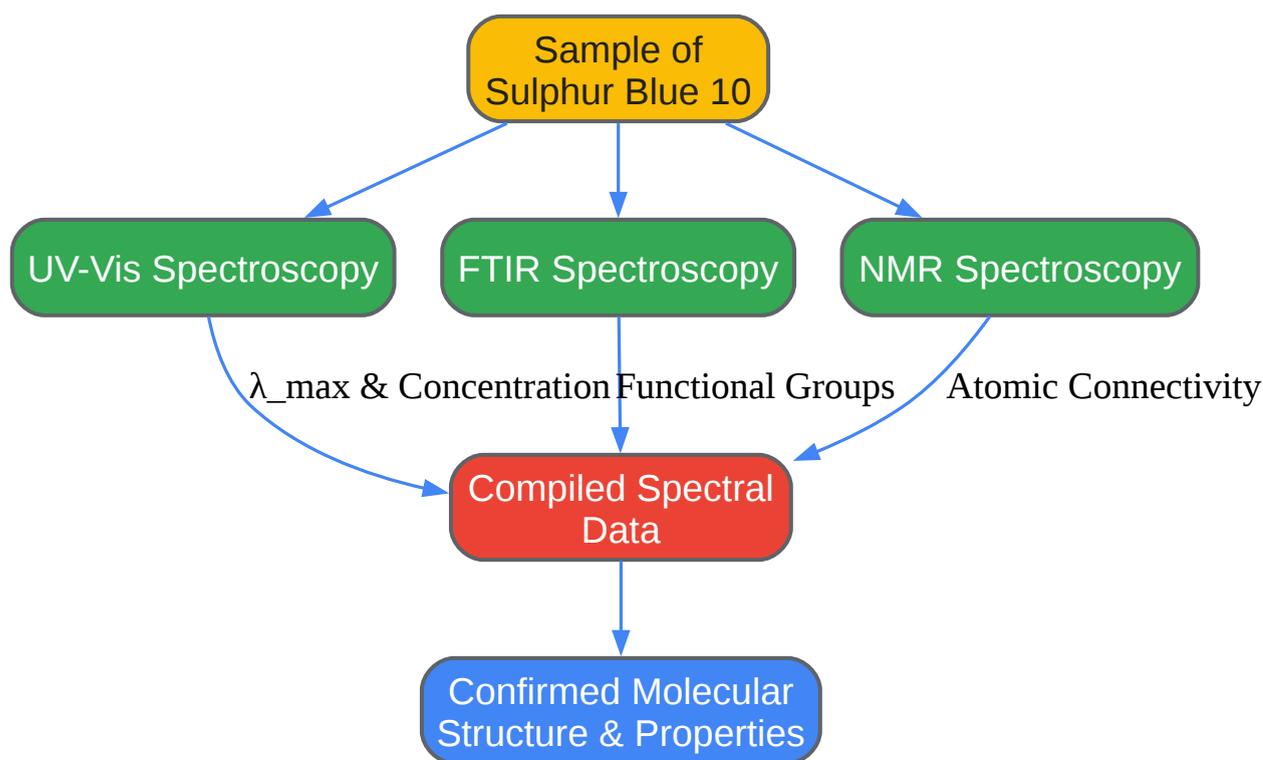
Although data for **Sulphur Blue 10** is missing, you can use the following guide to plan and interpret your own experiments, based on standard methodologies for analyzing similar compounds.

The table below outlines the core information each technique can provide for a sulfur dye like **Sulphur Blue 10**.

Technique	Key Information Provided	Typical Experimental Parameters
UV-Vis Spectroscopy	Quantifies concentration; identifies ( $\lambda_{\text{max}}$ ) (wavelength of maximum absorption) which relates to the dye's color [2] [3].	Dissolve dye in suitable solvent (e.g., water); use quartz cuvettes for UV range; record absorbance vs. wavelength [2].

Technique	Key Information Provided	Typical Experimental Parameters
<b>FTIR Spectroscopy</b>	Identifies functional groups and chemical bonds (e.g., C-S, S-S, aromatic rings) via molecular vibration absorption [4] [5].	Analyze as solid (KBr pellet) or liquid film; scan spectrum (e.g., 4000-400 $\text{cm}^{-1}$ ); match absorption bands to known functional groups [4].
<b>NMR Spectroscopy</b>	Elucidates molecular structure, including connectivity of atoms and environment of hydrogen ( $^1\text{H}$ ) or carbon ( $^{13}\text{C}$ ) atoms [6] [7].	Dissolve dye in deuterated solvent (e.g., DMSO- $d_6$ ); run 1D ( $^1\text{H}$ , $^{13}\text{C}$ ) and 2D (COSY, HSQC) experiments; interpret chemical shifts and coupling constants [6].

This characterization workflow can be visualized as a sequential process:



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Figure 1: A proposed sequential workflow for the comprehensive spectroscopic characterization of **Sulphur Blue 10**.

## Suggested Experimental Protocols

Based on general spectroscopic principles [2] [4] [6], here are detailed methodologies you could adapt.

### UV-Vis Spectroscopy Protocol

- **Sample Preparation:** Prepare a series of dilute solutions of **Sulphur Blue 10** in deionized water. The concentration should be adjusted to ensure the absorbance at the expected ( $\lambda_{\text{max}}$ ) is within the linear range of the instrument (preferably below 1.0 AU) [2].
- **Instrument Setup:** Use a double-beam UV-Vis spectrophotometer. Zero the instrument using a cuvette filled with the pure solvent (blank). Quartz cuvettes are required for measurements in the UV range [2].
- **Data Acquisition:** Scan the sample solutions across a wavelength range from approximately 200 nm to 800 nm. The spectrum will show a distinct peak at the ( $\lambda_{\text{max}}$ ) for this blue dye, likely in the 500-700 nm region.
- **Analysis:** Use the Beer-Lambert law ( $A = \epsilon lc$ ) to determine the concentration of unknown solutions or the molar absorptivity ( $\epsilon$ ) if the concentration is known [3].

### FTIR Spectroscopy Protocol

- **Sample Preparation (KBr Pellet Method):** Grind approximately 1-2 mg of purified, dry **Sulphur Blue 10** with about 200 mg of anhydrous potassium bromide (KBr) in a mortar. Press the mixture into a transparent pellet under high pressure [4].
- **Instrument Setup:** Use an FTIR spectrometer with a DTGS detector. Collect a background spectrum with a pure KBr pellet.
- **Data Acquisition:** Place the sample pellet in the holder and acquire the spectrum over the standard mid-IR range (4000 to 400  $\text{cm}^{-1}$ ) with a resolution of 4  $\text{cm}^{-1}$ . Average multiple scans to improve the signal-to-noise ratio.
- **Analysis:** Identify key absorption bands. For a sulfur dye, look for C-S stretches ( $\sim 700\text{-}600 \text{ cm}^{-1}$ ), possible S-S stretches ( $\sim 500 \text{ cm}^{-1}$ ), and aromatic C=C stretches ( $\sim 1500\text{-}1600 \text{ cm}^{-1}$ ). Compare the spectrum to known sulfur compound libraries [4].

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## References

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